

4-Methoxybutane-2-Thiol CAS number and structure

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Compound of Interest

Compound Name: 4-Methoxybutane-2-Thiol

Cat. No.: B15267830

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An In-depth Technical Guide to 4-Methoxybutane-2-thiol

This technical guide provides a comprehensive overview of **4-Methoxybutane-2-thiol**, also known as 4-methoxy-2-methylbutane-2-thiol, tailored for researchers, scientists, and professionals in drug development. This document consolidates available data on its chemical structure, physicochemical properties, applications, and safety protocols.

Chemical Identity and Structure

4-Methoxybutane-2-thiol is a sulfur-containing organic compound. Its unique structure, featuring a thiol group and a methoxy group, contributes to its distinct chemical and sensory properties.

Chemical Structure:

The chemical structure of **4-Methoxybutane-2-thiol** is presented below.

Caption: Chemical structure of **4-Methoxybutane-2-thiol**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methoxybutane-2-thiol** is provided in the table below. This data is essential for handling, storage, and application of the compound.

Property	Value	Reference(s)
CAS Number	94087-83-9	[1][2][3]
Molecular Formula	C6H14OS	[1][4][5]
Molecular Weight	134.24 g/mol	[1][4][5]
Appearance	Colorless liquid	[4]
Boiling Point	159.00 to 160.00 °C @ 760.00 mm Hg	[4]
Density	0.915 g/mL at 20 °C	[6]
Refractive Index	n _{20/D} 1.451	[6]
Flash Point	23 °C (73.4 °F)	[6]
Solubility	Insoluble in water; soluble in ethanol	[4]
SMILES String	CC(S)(C)CCOC	[6]
InChI Key	XVHGKKGBUDMTIQ-UHFFFAOYSA-N	[1][4][6]

Applications

Currently, the primary applications of **4-Methoxybutane-2-thiol** are in the flavor and fragrance industries. Its potent blackcurrant-like aroma makes it a valuable component in various formulations.[6][7]

- **Flavor and Fragrance:** It is used as a flavoring agent in food and beverages and as a fragrance ingredient in cosmetics and cleaning products.[6][8]
- **Chemical Intermediate:** Due to its reactive thiol group, it can serve as a building block in the synthesis of more complex organic molecules, including potential applications in pharmaceuticals and agrochemicals.[7]

While its direct role in drug development is not extensively documented, the thiol group is a key functional group in many medicinal compounds, known for its ability to interact with biological

systems.[9]

Safety and Handling

Proper handling of **4-Methoxybutane-2-thiol** is crucial due to its hazardous properties.

Hazard Classification:

- Flammable Liquid: Category 3[4][10]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed)[4][10]

Precautionary Measures:

- Handling: Use in a well-ventilated area or under a fume hood.[8] Avoid contact with skin, eyes, and inhalation.[8] Personal protective equipment (gloves, goggles, lab coat) should be worn.[8][10]
- Storage: Store in a cool, dry, and well-ventilated place, away from sources of ignition.[8][10] Keep the container tightly closed.[10]

Experimental Protocols

Detailed experimental protocols for **4-Methoxybutane-2-thiol** in a drug development context are not readily available in published literature. However, a generalized analytical protocol for its characterization is described below.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

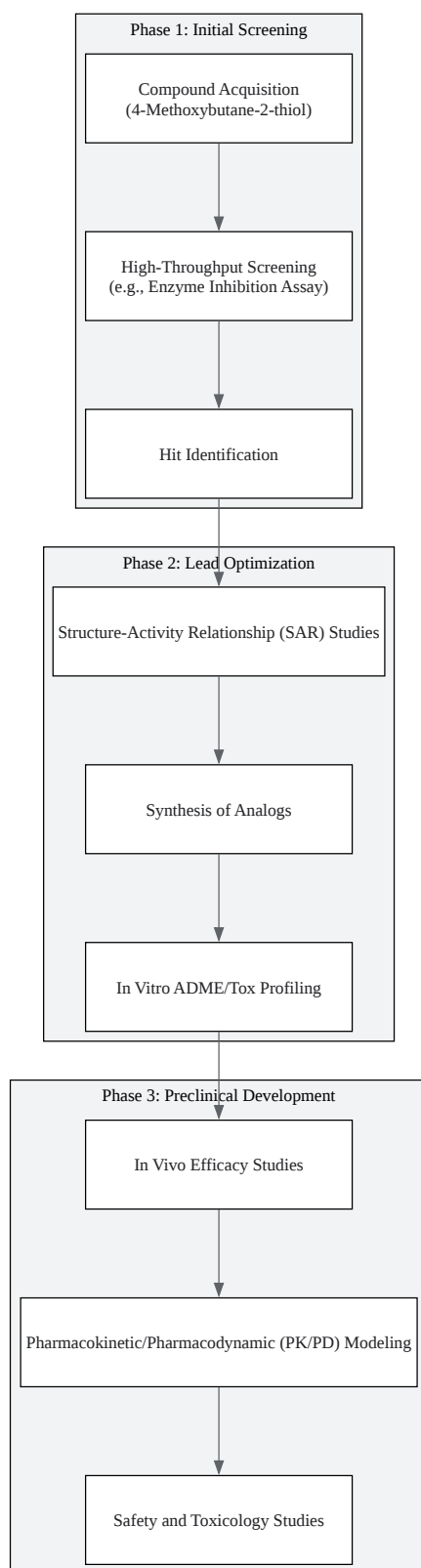
An established method for the analysis of **4-Methoxybutane-2-thiol** utilizes reverse-phase HPLC.[11]

- Column: Newcrom R1[11]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[11]

- Application: This method is suitable for the analysis of the compound and for the isolation of impurities in preparative separation. It can also be adapted for pharmacokinetic studies.[11]

Hypothetical Research Workflow

Given the presence of a reactive thiol group, a compound like **4-Methoxybutane-2-thiol** could be investigated for potential biological activity. The following diagram illustrates a generalized workflow for screening and characterizing a novel thiol-containing compound in a drug discovery context.



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Caption: A generalized workflow for the evaluation of a novel thiol compound in drug discovery.

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